

Application Notes and Protocols for PF-04217903-Induced Apoptosis Assay

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Compound of Interest

Compound Name: PF-04217903

Cat. No.: B1663016

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Introduction

PF-04217903 is a potent and selective small-molecule inhibitor of the c-Met receptor tyrosine kinase.^{[1][2][3]} The c-Met signaling pathway plays a crucial role in cell proliferation, survival, migration, and invasion, and its dysregulation is implicated in the development and progression of various cancers.^{[1][2][3]} **PF-04217903** exerts its anti-tumor effects by blocking c-Met phosphorylation and downstream signaling, ultimately leading to the induction of apoptosis, or programmed cell death, in cancer cells.^{[1][2][3]} A key event in the apoptotic cascade is the activation of effector caspases, such as caspase-3, which are responsible for the cleavage of cellular substrates and the execution of cell death. This document provides detailed protocols for assessing **PF-04217903**-induced apoptosis through the measurement of caspase-3 activity.

Mechanism of Action: **PF-04217903** and Apoptosis

PF-04217903 treatment in sensitive cancer cell lines leads to a dose-dependent increase in apoptosis.^[1] This is mediated through the inhibition of the c-Met signaling pathway, which disrupts downstream pro-survival signals. The induction of apoptosis by **PF-04217903** has been demonstrated by the detection of cleaved (activated) caspase-3.^[1] The activation of caspase-3 can be initiated through both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways, which converge on this executioner caspase.^{[4][5]}

Quantitative Data Summary

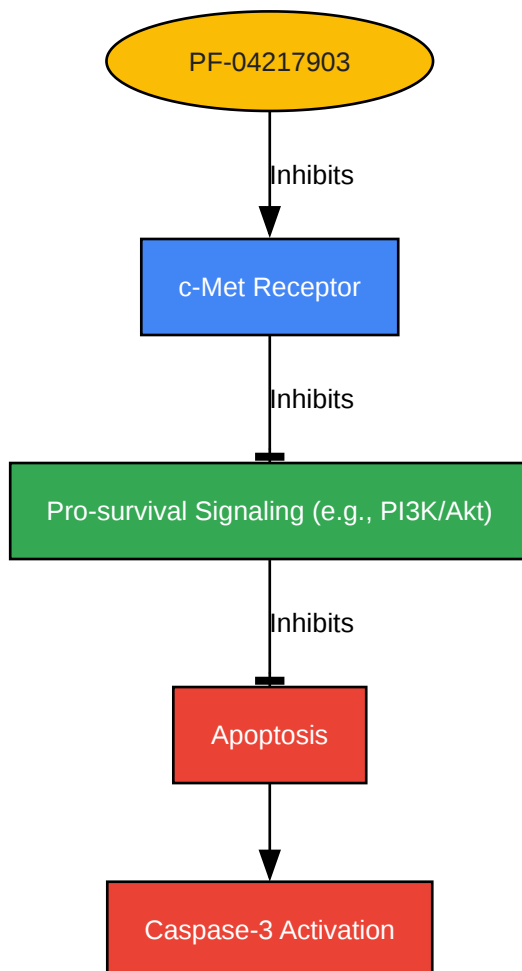
The following table summarizes the quantitative data on the pro-apoptotic effects of **PF-04217903** in various cell lines.

Cell Line	Assay Type	Parameter	Value	Reference
HUVEC	Functional Assay	IC50 (Apoptosis Induction)	7 nmol/L	[1]
GTL-16	ssDNA Apoptosis ELISA	Dose-dependent increase in ssDNA	Not specified	[1]
U87MG	Western Blot	Dose-dependent increase in cleaved caspase-3	Not specified	[1]

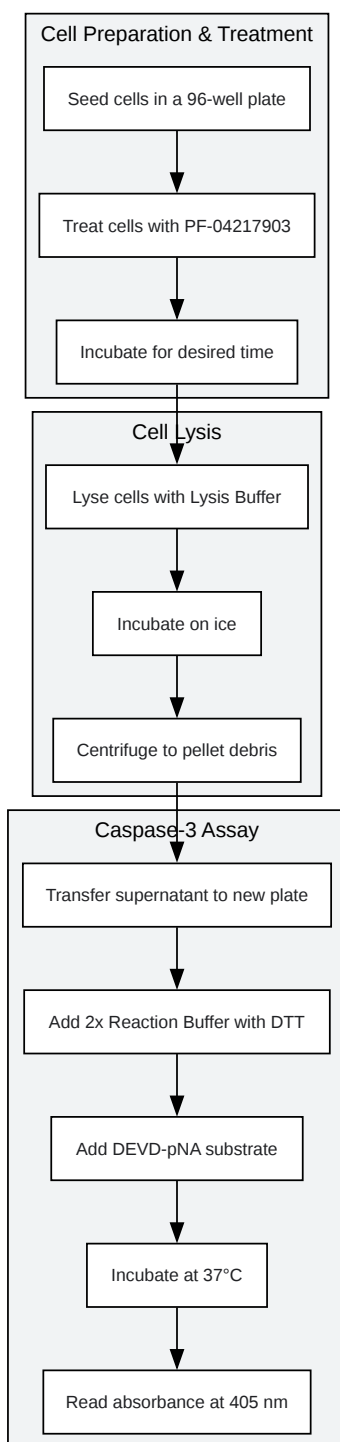
Signaling Pathway

The following diagram illustrates the simplified signaling pathway of **PF-04217903**-induced apoptosis.

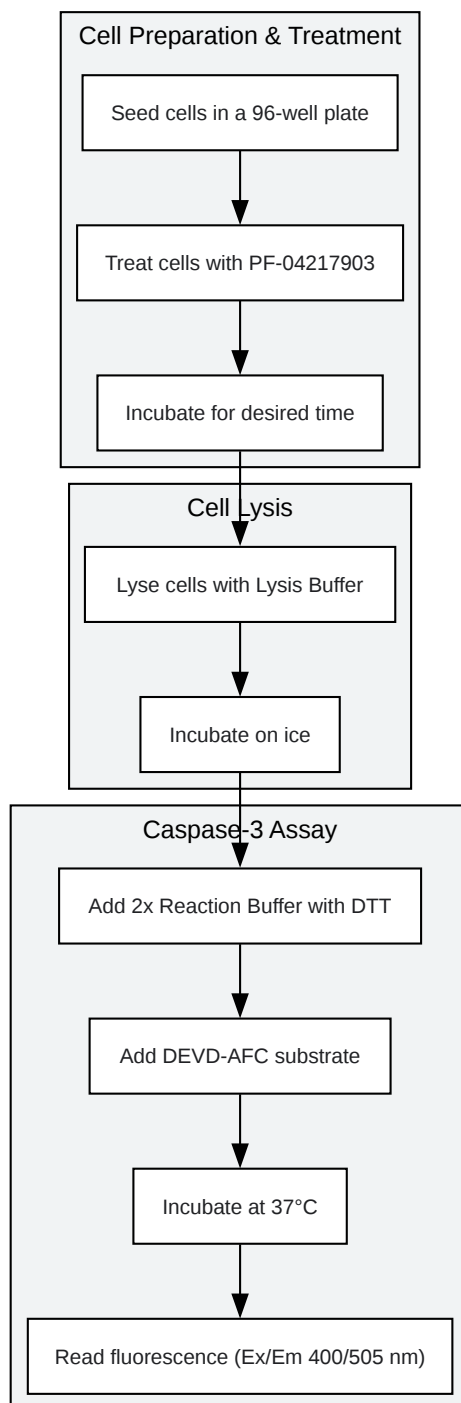
PF-04217903 Apoptosis Induction Pathway



Caspase-3 Colorimetric Assay Workflow



Caspase-3 Fluorometric Assay Workflow

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